

Compound of Interest

Compound Name: 3-Chloro-2-cyanopyridine

Cat. No.: B015407

In the realms of medicinal chemistry and materials science, **3-chloro-2-cyanopyridine** stands as a versatile and crucial intermediate.^[1] Its unique chemical structure, featuring a pyridine ring substituted with a chlorine atom and a cyano group, confers specific properties that are highly sought after in various applications.

This guide provides researchers, scientists, and drug development professionals with a comprehensive understanding of the solubility profile of **3-chloro-2-cyanopyridine**, its physicochemical properties, and its compatibility with different solvents.

Physicochemical Profile of 3-Chloro-2-cyanopyridine

A foundational understanding of the molecule's intrinsic properties is essential before delving into its solubility. **3-Chloro-2-cyanopyridine** is a white to off-white crystalline solid with a melting point of approximately 115-120°C.

Property
Molecular Formula
Molar Mass
Appearance
Melting Point
Boiling Point
Polar Surface Area
Hydrogen Bond Acceptors
Hydrogen Bond Donors

Note: The variation in reported melting points may be attributable to different polymorphic forms or purity levels.

Theoretical Principles: Why "Like Dissolves Like" Matters

The adage "like dissolves like" is the guiding principle for predicting solubility.^{[5][6]} This refers to the compatibility of intermolecular forces between the solute and the solvent.

- **Polarity:** **3-Chloro-2-cyanopyridine** is a polar molecule. The nitrogen atom in the pyridine ring and the cyano group create a significant dipole moment.
- **Hydrogen Bonding:** The molecule lacks hydrogen bond donors but possesses two acceptor sites (the pyridine and nitrile nitrogen atoms).^[4] This allows it to interact with polar solvents.
- **Van der Waals Forces:** In nonpolar solvents, such as hexane, the primary solute-solvent interactions are weaker London dispersion forces. Given the polar nature of the solute, these interactions are less effective.

Based on these principles, we can anticipate a solubility profile where polar solvents are more effective than nonpolar ones.

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Applications in Drug Development and Synthesis

A clear understanding of **3-chloro-2-cyanopyridine**'s solubility is not an academic exercise; it is a practical

- Reaction Solvent Selection: Choosing a solvent in which reactants are soluble but the desired product may be
- Crystallization & Purification: Solubility data at different temperatures is critical for developing effecti
- Pharmaceutical Formulation: For drug candidates derived from this intermediate, solubility in various pharm

Safety and Handling

3-Chloro-2-cyanopyridine is a hazardous substance and must be handled with appropriate care.

- Hazards: The compound is harmful if swallowed, inhaled, or in contact with skin.[3][9][10] It can cause skin
- Handling: Always use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][11]

Conclusion

3-Chloro-2-cyanopyridine is a polar organic compound whose solubility is governed by its ability to engage in

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